

Technical Support Center: Enhancing Fosfomycin Uptake in Resistant Gram-Negative Strains

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Compound of Interest

Compound Name: Fosfomycin
CAS No.: 23155-02-4; 26016-99-9
Cat. No.: B15563525

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Welcome to the technical support center for researchers, scientists, and drug development professionals working on strategies to enhance **fosfomycin** efficacy against resistant Gram-negative bacteria. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during your experiments.

Frequently Asked Questions (FAQs)

Q1: Why is my Gram-negative strain showing high-level resistance to **fosfomycin**?

A1: High-level resistance to **fosfomycin** in Gram-negative bacteria primarily arises from three main mechanisms:

- **Impaired Drug Uptake:** This is the most common reason. **Fosfomycin** enters the bacterial cell through two main transport systems: the glycerol-3-phosphate transporter (GlpT) and the hexose phosphate transporter (UhpT).^{[1][2]} Mutations in the genes encoding these transporters (glpT and uhpT) or their regulatory systems can significantly reduce **fosfomycin**

influx, leading to resistance.[3][1] In *Pseudomonas aeruginosa*, GlpT is the sole transporter for **fosfomycin**, making mutations in glpT a primary driver of resistance.[3][4][5]

- **Enzymatic Inactivation:** Bacteria can acquire genes encoding enzymes that inactivate **fosfomycin**. The most common are the FosA enzymes, which are metalloenzymes that catalyze the opening of the **fosfomycin** epoxide ring.[6][7] These genes are often located on plasmids, facilitating their spread.[6]
- **Target Modification:** Although less common in clinical isolates, mutations in the murA gene, which encodes the **fosfomycin** target enzyme UDP-N-acetylglucosamine enolpyruvyl transferase, can reduce the binding affinity of the drug, leading to resistance.[8][9]

Q2: I am observing inconsistent **fosfomycin** MIC results. What could be the cause?

A2: Inconsistent Minimum Inhibitory Concentration (MIC) results for **fosfomycin** are a known challenge. Several factors can contribute to this variability:

- **Testing Method:** The reference method for **fosfomycin** susceptibility testing is agar dilution. [10][11][12] Broth microdilution is not recommended by CLSI and EUCAST due to issues like skipped wells and trailing endpoints.[11] Gradient strip tests may also show discrepancies compared to agar dilution.[10]
- **Supplementation with Glucose-6-Phosphate (G6P):** The expression of the UhpT transporter is induced by G6P.[3][2] Therefore, supplementing the testing medium with G6P is crucial for accurately assessing **fosfomycin** susceptibility, as it ensures the activity of this uptake pathway.[3] The CLSI recommends the addition of G6P for reliable MIC results.[3]
- **Spontaneous Mutations:** Resistance to **fosfomycin** can emerge readily in vitro due to the high frequency of mutations in transporter genes.[4][13] This can lead to the appearance of resistant colonies within the inhibition zone, making interpretation difficult.

Q3: Can combination therapy enhance **fosfomycin** activity against my resistant strain?

A3: Yes, combination therapy is a highly effective strategy to restore **fosfomycin** susceptibility. **Fosfomycin** often exhibits synergistic or additive effects when combined with other classes of antibiotics.[14][15][16][17]

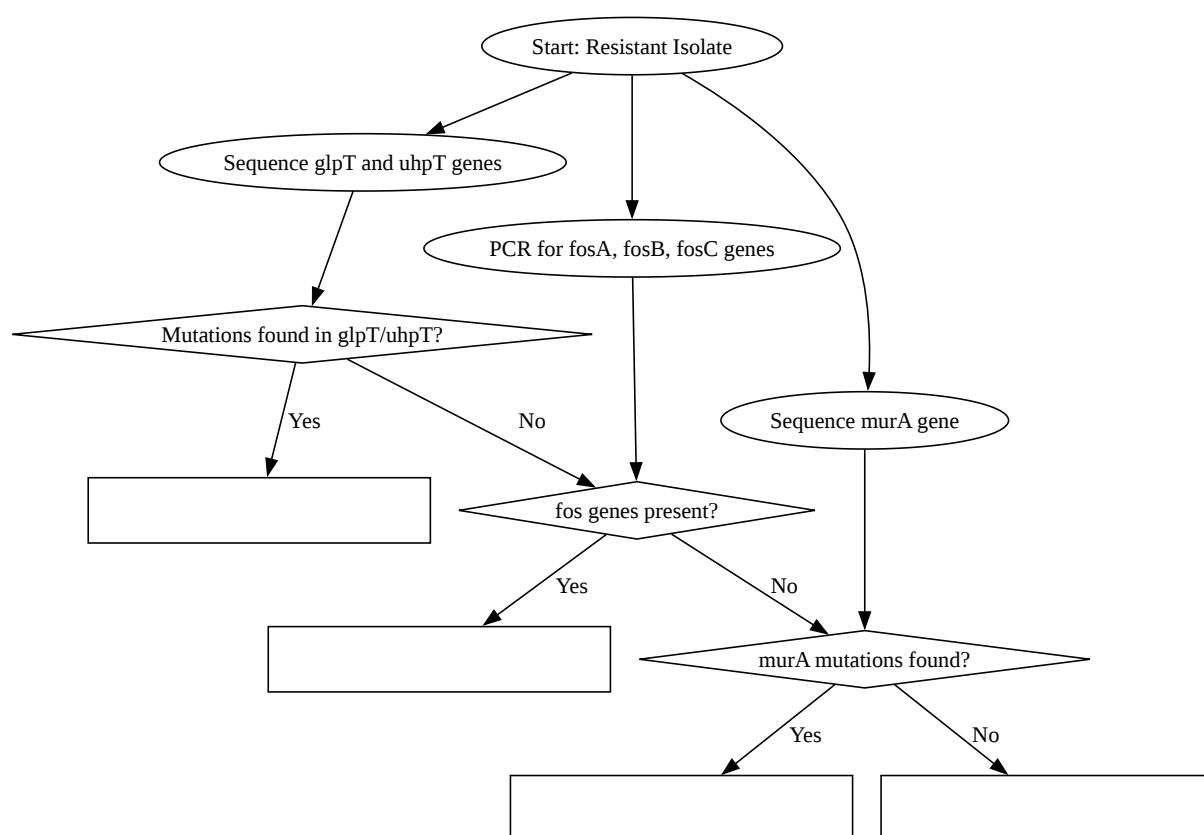
- β -lactams: Combinations with β -lactams (e.g., ceftazidime, cefepime, meropenem) are particularly promising.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) This is a well-documented strategy to overcome resistance.
- Aminoglycosides: Synergy has been reported with aminoglycosides like gentamicin and amikacin.[\[15\]](#)[\[18\]](#)
- Fluoroquinolones: Combination with fluoroquinolones such as ciprofloxacin and levofloxacin has also shown synergistic effects.[\[15\]](#)
- Other agents: Polymyxins and tigecycline have also been investigated as potential partners for **fosfomycin**.[\[14\]](#)[\[19\]](#)

The synergistic effect may allow for the use of lower, less toxic concentrations of each drug.[\[18\]](#)

Troubleshooting Guides

Problem 1: Difficulty in determining the mechanism of **fosfomycin** resistance in my isolate.

Possible Cause & Solution Workflow:



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Problem 2: My synergy experiments (checkerboard assay) are not showing expected results.

Possible Causes & Solutions:

- **Incorrect Drug Concentrations:** Ensure that the range of concentrations tested for both **fosfomycin** and the partner antibiotic brackets the expected MICs for the individual agents. A common starting point is to test concentrations from 4x MIC to 1/16x MIC for each drug.
- **Inadequate Incubation Time:** For checkerboard assays, an incubation period of 18-24 hours at 35-37°C is standard. Shorter or longer incubation times can affect the results.
- **Media Composition:** Remember to supplement the Mueller-Hinton broth with 25 µg/mL of glucose-6-phosphate when testing **fosfomycin** to induce the UhpT transporter.[\[19\]](#)
- **Calculation of FIC Index:** Double-check the calculation of the Fractional Inhibitory Concentration (FIC) index. The formula is: $\text{FIC Index} = \text{FIC of drug A} + \text{FIC of drug B}$, where $\text{FIC} = (\text{MIC of drug in combination}) / (\text{MIC of drug alone})$. Synergy is generally defined as an FIC index of ≤ 0.5 .[\[20\]](#)

Experimental Protocols

Protocol 1: Checkerboard Assay for Synergy Testing

This protocol is used to assess the in vitro interaction between **fosfomycin** and a partner antibiotic.

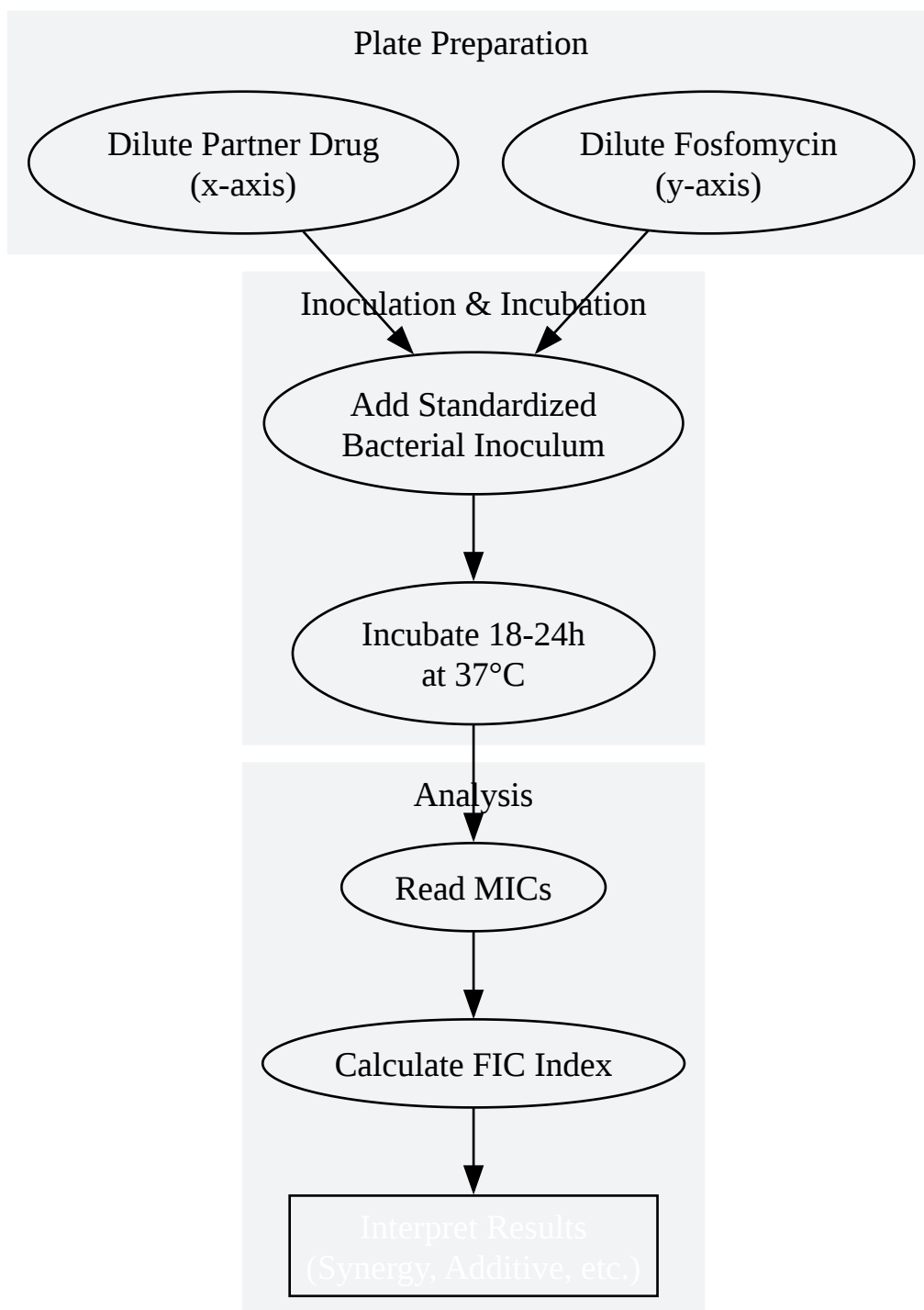
Materials:

- 96-well microtiter plates
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Glucose-6-phosphate (G6P) solution
- **Fosfomycin** and partner antibiotic stock solutions
- Bacterial inoculum standardized to 0.5 McFarland ($\sim 1.5 \times 10^8$ CFU/mL)

Procedure:

- **Prepare Broth:** Supplement CAMHB with G6P to a final concentration of 25 µg/mL.
- **Prepare Antibiotic Dilutions:**

- In the microtiter plate, prepare serial twofold dilutions of the partner antibiotic in the supplemented CAMHB along the x-axis.
- Prepare serial twofold dilutions of **fosfomycin** in the supplemented CAMHB along the y-axis.
- The final volume in each well should be 50 μ L.
- Inoculate: Dilute the standardized bacterial suspension in the supplemented CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL. Add 50 μ L of this inoculum to each well.
- Controls: Include wells with no antibiotics (growth control) and wells with no bacteria (sterility control).
- Incubate: Incubate the plate at 37°C for 18-24 hours.
- Read Results: Determine the MIC of each antibiotic alone and in combination by identifying the lowest concentration that inhibits visible bacterial growth.
- Calculate FIC Index: Use the formula $\text{FIC Index} = (\text{MIC of Fosfomycin in combination} / \text{MIC of Fosfomycin alone}) + (\text{MIC of Partner Drug in combination} / \text{MIC of Partner Drug alone})$.
 - Synergy: $\text{FIC} \leq 0.5$
 - Additive: $0.5 < \text{FIC} \leq 1.0$
 - Indifference: $1.0 < \text{FIC} \leq 4.0$
 - Antagonism: $\text{FIC} > 4.0$



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Data Presentation

Table 1: Synergistic Effects of Fosfomycin in Combination with Other Antibiotics against Resistant Gram-Negative Strains

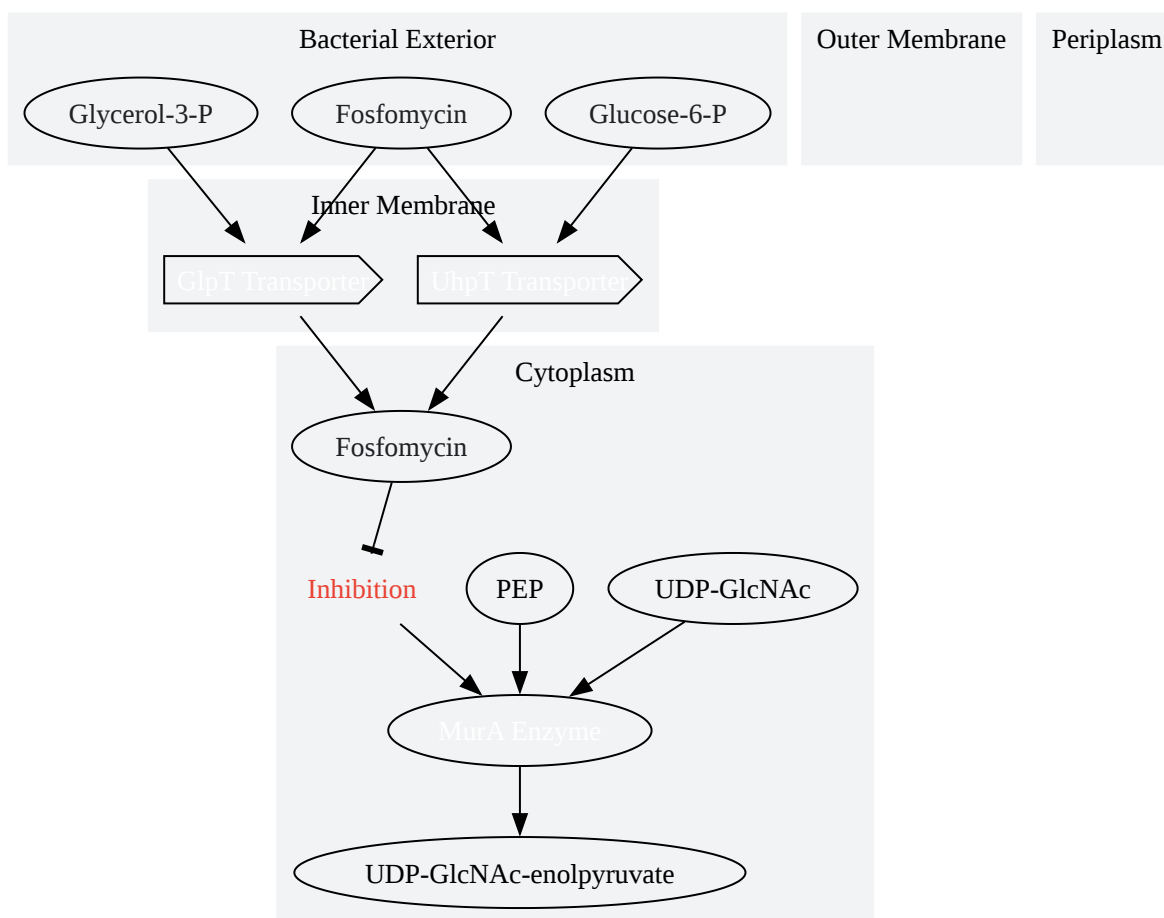
Partner Antibiotic	Gram-Negative Species	Fold Reduction in Fosfomycin MIC	Reference
Amikacin	Acinetobacter baumannii	2 to 16-fold	[18]
Gentamicin	Acinetobacter baumannii	2 to 16-fold	[18]
Tobramycin	Acinetobacter baumannii	2 to 16-fold	[18]
Minocycline	Acinetobacter baumannii	2 to 16-fold	[18]
Tigecycline	Acinetobacter baumannii	2 to 16-fold	[18]
Colistin	Acinetobacter baumannii	2 to 16-fold	[18]
Meropenem	Klebsiella pneumoniae	Not specified, but synergy observed	[19][21]
Ceftazidime	Pseudomonas aeruginosa	Synergy observed	[15]
Cefepime	Pseudomonas aeruginosa	Synergy observed	[15]

Table 2: Impact of Transporter Gene Deletion on Fosfomycin MIC in S. aureus

Strain	Genotype	Fosfomycin MIC (µg/mL)	Reference
Newman (Wild-Type)	uhpT+, glpT+	0.5	[1]
Newman-ΔuhpT	ΔuhpT, glpT+	32	[1]
Newman-ΔglpT	uhpT+, ΔglpT	4	[1]
Newman-ΔuhpT&glpT	ΔuhpT, ΔglpT	>1024	[1]

Note: While this data is for *S. aureus*, it illustrates the critical role of these transporters, which are also present in Gram-negative bacteria.

Signaling Pathways



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